

Comprehensive Safety and Handling Guide for AZ-PFKFB3-67

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Compound of Interest

Compound Name: AZ-PFKFB3-67

Cat. No.: B15573944

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This guide provides essential safety, logistical, and operational information for the handling and disposal of **AZ-PFKFB3-67**, a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physicochemical and Inhibitory Properties

AZ-PFKFB3-67 is a small molecule inhibitor used in research to study the role of PFKFB3 in various biological processes, particularly in cancer metabolism and angiogenesis.^{[1][2][3][4][5]} Its properties are summarized in the table below.

| Property | Value |
|-------------------------|---|
| Molecular Formula | C ₂₆ H ₂₅ N ₅ O ₃ |
| Molecular Weight | 455.51 g/mol |
| Appearance | White to off-white solid |
| Purity | ≥98% (HPLC) |
| Solubility | Soluble in DMSO (up to 100 mM) and Ethanol |
| Storage | Store at -20°C |
| IC ₅₀ values | PFKFB3: 11 nM, PFKFB2: 159 nM, PFKFB1: 1130 nM |

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is critical when handling **AZ-PFKFB3-67** to minimize exposure and ensure laboratory safety. The following table outlines the recommended PPE for various tasks.

| Task | Recommended Personal Protective Equipment (PPE) |
|--|--|
| Weighing and preparing stock solutions | Chemical fume hood, safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), lab coat, and closed-toe shoes. |
| Cell culture and in vitro assays | Biological safety cabinet (if working with cell lines), safety glasses, gloves, and a lab coat. |
| In vivo studies | Appropriate animal handling facility with designated procedure rooms, safety glasses, gloves, and a lab coat. |
| Waste disposal | Safety glasses, chemical-resistant gloves, and a lab coat. |

Operational Plans: Handling, Storage, and Disposal

A systematic approach to the handling, storage, and disposal of **AZ-PFKFB3-67** is essential for maintaining a safe research environment.

Receiving and Storage

Upon receipt, inspect the container for any damage. The compound should be stored in a tightly sealed container at -20°C in a designated and labeled area.

Solution Preparation

All manipulations involving the solid compound should be performed in a chemical fume hood to avoid inhalation of dust. To prepare a stock solution, dissolve the compound in an appropriate solvent such as DMSO. For a 10 mM stock solution, dissolve 4.56 mg of **AZ-PFKFB3-67** in 1 mL of DMSO.

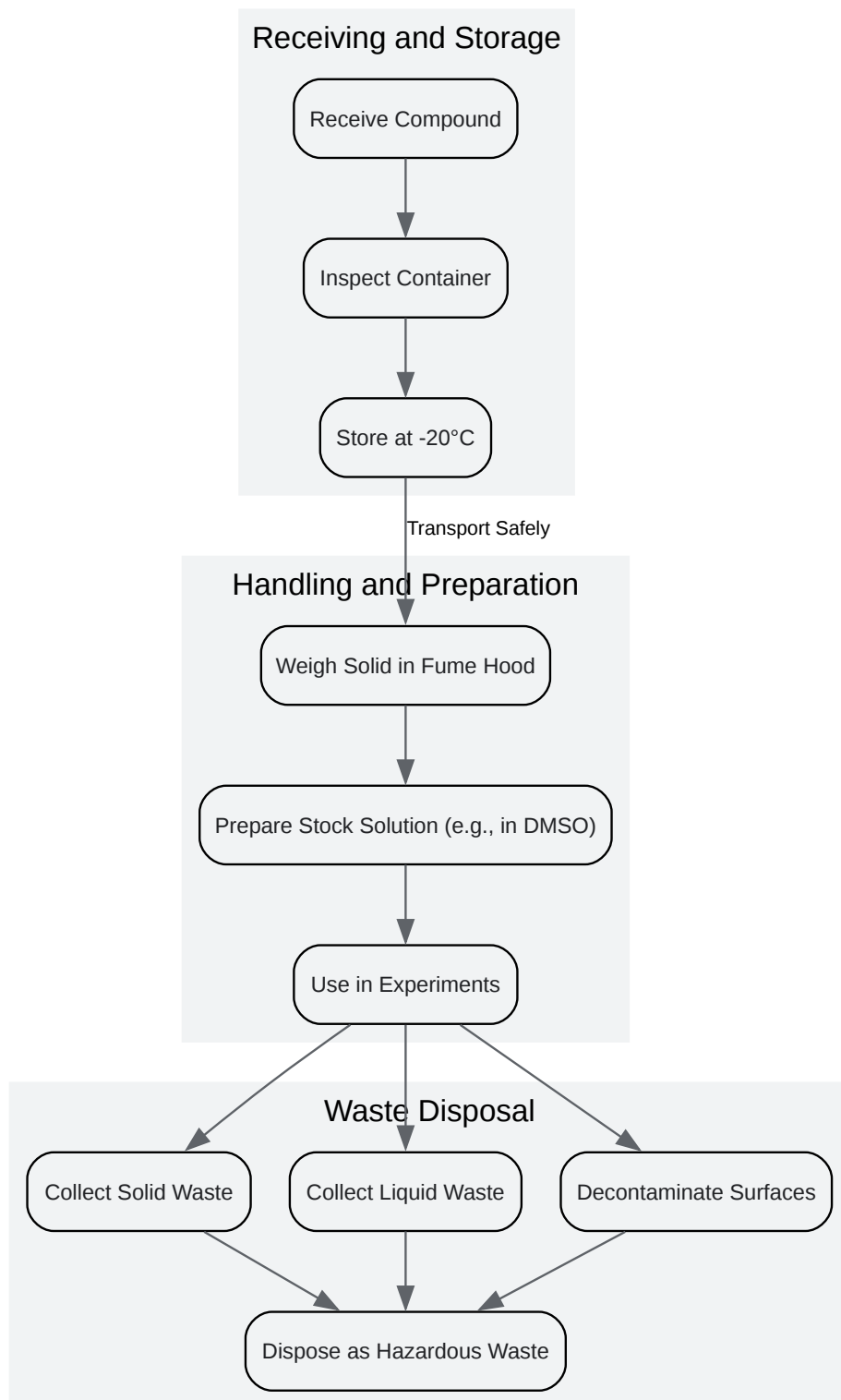
Disposal Plan

Dispose of unused **AZ-PFKFB3-67** and contaminated materials in accordance with institutional and local regulations for chemical waste.

- Solid Waste: Collect unused solid compound and any contaminated consumables (e.g., weigh boats, pipette tips) in a designated, sealed container for chemical waste.
- Liquid Waste: Collect unused stock solutions and experimental media containing the compound in a clearly labeled, sealed container for hazardous liquid waste. Do not pour down the drain.
- Decontamination: Decontaminate work surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) after use.

The following diagram illustrates the safe handling and disposal workflow for **AZ-PFKFB3-67**.

Safe Handling and Disposal Workflow for AZ-PFKFB3-67



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Caption: Workflow for safe handling and disposal of **AZ-PFKFB3-67**.

Experimental Protocol: Cell Viability Assay

This protocol describes a common in vitro experiment to assess the effect of **AZ-PFKFB3-67** on the viability of cancer cells.

Materials:

- Cancer cell line of interest (e.g., HeLa, A549)
- Complete cell culture medium
- **AZ-PFKFB3-67** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., MTT, CellTiter-Glo®)
- Plate reader

Procedure:

- **Cell Seeding:** Seed the cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate for 24 hours at 37°C and 5% CO₂ to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **AZ-PFKFB3-67** in complete medium from the 10 mM stock solution. The final concentrations may range from 1 nM to 100 µM. The final DMSO concentration in all wells, including the vehicle control, should be less than 0.1%.
- Remove the medium from the wells and add 100 µL of the prepared **AZ-PFKFB3-67** dilutions or vehicle control (medium with DMSO) to the respective wells.
- **Incubation:** Incubate the plate for 48-72 hours at 37°C and 5% CO₂.
- **Cell Viability Measurement:** After the incubation period, measure cell viability using a preferred method. For an MTT assay:

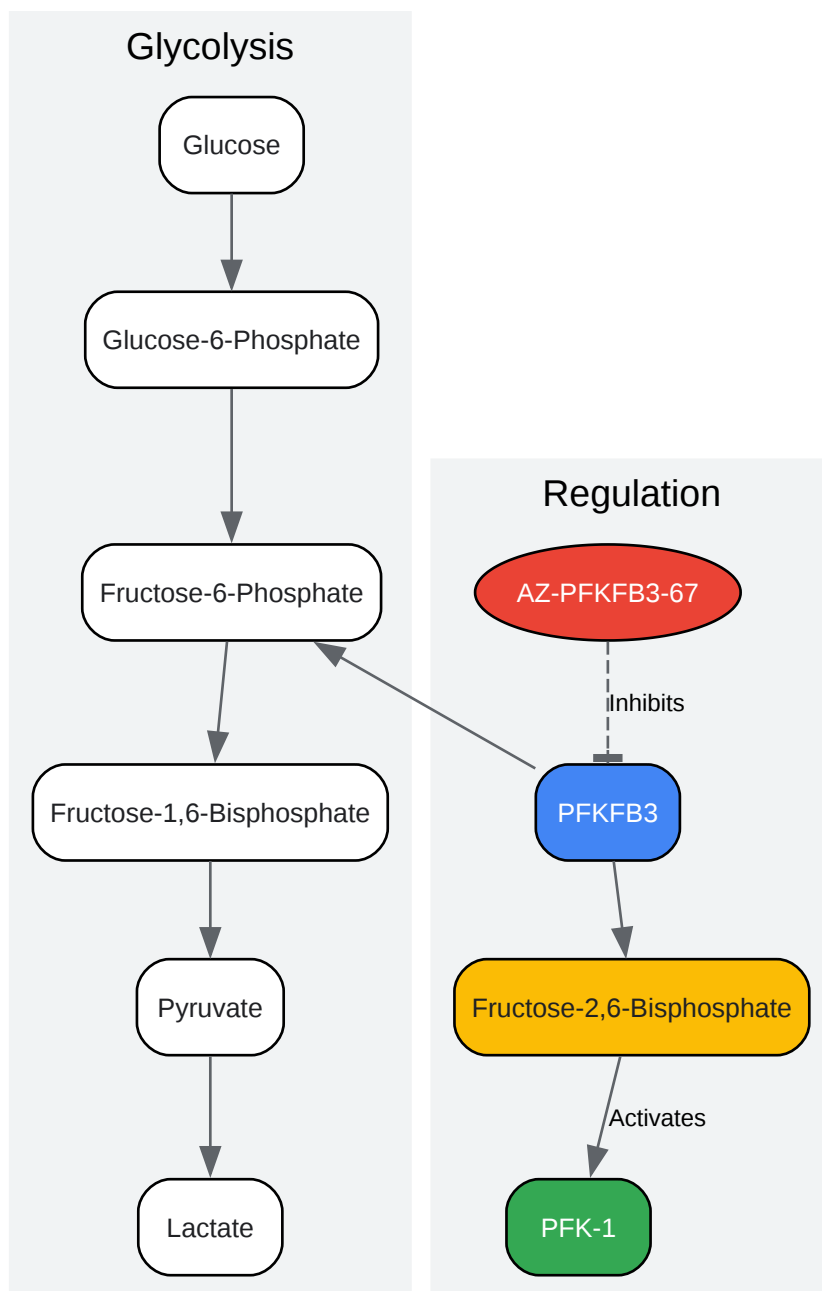
- Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well and incubate for 2-4 hours at 37°C.
- Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle-treated control cells. Plot the results to determine the IC₅₀ value of **AZ-PFKFB3-67**.

Signaling Pathway

AZ-PFKFB3 is a key enzyme in the regulation of glycolysis, a metabolic pathway that is often upregulated in cancer cells (the Warburg effect). PFKFB3 produces fructose-2,6-bisphosphate (F2,6BP), a potent allosteric activator of phosphofructokinase-1 (PFK-1), which is a rate-limiting enzyme in glycolysis.^{[6][7][8][9][10]} By inhibiting PFKFB3, **AZ-PFKFB3-67** reduces the levels of F2,6BP, thereby decreasing the rate of glycolysis.^{[1][2][3][4][5]}

The following diagram illustrates the role of PFKFB3 in the glycolytic pathway and the mechanism of action of **AZ-PFKFB3-67**.

PFKFB3 Signaling Pathway in Glycolysis



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Caption: PFKFB3's role in glycolysis and its inhibition by **AZ-PFKFB3-67**.

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